Synthesis of 4-Bromoanilinium Chloride from 4-Bromoaniline: A Technical Guide

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Compound of Interest

Compound Name: *4-Bromoanilinium chloride*

Cat. No.: *B8028853*

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This in-depth technical guide details the synthesis of **4-bromoanilinium chloride** from 4-bromoaniline, a fundamental reaction in organic chemistry with applications in pharmaceutical and materials science. The primary method described is the direct acid-base reaction between 4-bromoaniline and hydrochloric acid, a straightforward and efficient route to the desired salt.

Physicochemical Properties

A summary of the key physical and chemical properties of the starting material and the final product is provided below for easy reference.

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Property	4-Bromoaniline	4-Bromoanilinium chloride
Molecular Formula	C_6H_6BrN	C_6H_7BrClN
Molecular Weight	172.02 g/mol	208.48 g/mol [1]
Appearance	Brown solid with a sweet odor	White to slightly yellow crystalline solid[1]
Melting Point	60-64 °C	>300 °C[2]
Solubility	Insoluble in water, soluble in organic solvents	Soluble in water and polar organic solvents like ethanol[1]
CAS Number	106-40-1	624-19-1[3]

Experimental Protocol: Acid-Base Reaction

This section provides a detailed methodology for the synthesis of **4-bromoanilinium chloride** from 4-bromoaniline.

Materials:

- 4-bromoaniline
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Ethanol
- Erlenmeyer flask
- Stirring apparatus (magnetic stirrer and stir bar)
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask

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Procedure:

- Dissolution of 4-Bromoaniline: In a 125 mL Erlenmeyer flask, dissolve 2.05 g of 4-bromoaniline in 50 mL of water. Gentle heating may be applied to facilitate dissolution.
- Acidification: While stirring the solution, slowly add 2.0 mL of concentrated hydrochloric acid. The reaction is exothermic, and the addition should be done carefully.
- Crystallization: Once the addition of HCl is complete, cool the flask in an ice bath to induce crystallization of **4-bromoanilinium chloride**.
- Isolation of Product: Collect the precipitated crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold ethanol to remove any unreacted starting material or impurities.
- Drying: Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

Characterization Data

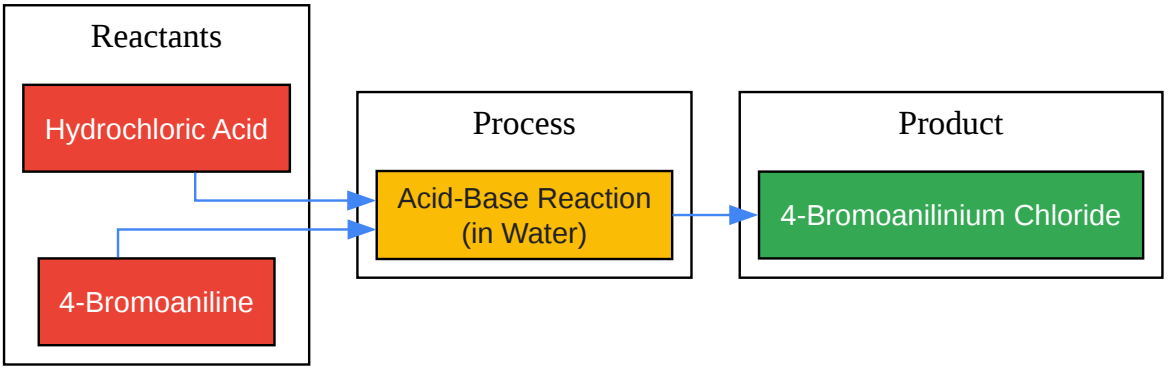
The synthesized **4-bromoanilinium chloride** can be characterized using various analytical techniques to confirm its identity and purity.

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Analytical Technique	Expected Results
Melting Point	A sharp melting point above 300 °C indicates high purity.[2]
Infrared (IR) Spectroscopy	The IR spectrum is expected to show characteristic peaks for the anilinium ion (N-H stretch) and the substituted benzene ring. Sadtler Reference Numbers for IR spectra are 6630 (Prism) and 8481 (Grating).[3]
Nuclear Magnetic Resonance (NMR) Spectroscopy	^{1}H NMR and ^{13}C NMR spectra will confirm the structure of the 4-bromoanilinium cation. A Sadtler Reference Number for NMR is 278.[3]
UV-Vis Spectroscopy	Maximum absorption in alcohol is expected at 245 nm (log ε = 4.12) and 296.5 nm (log ε = 3.20).[3]

Reaction Workflow

The synthesis of **4-bromoanilinium chloride** from 4-bromoaniline is a straightforward acid-base reaction. The workflow can be visualized as a simple, two-step process.



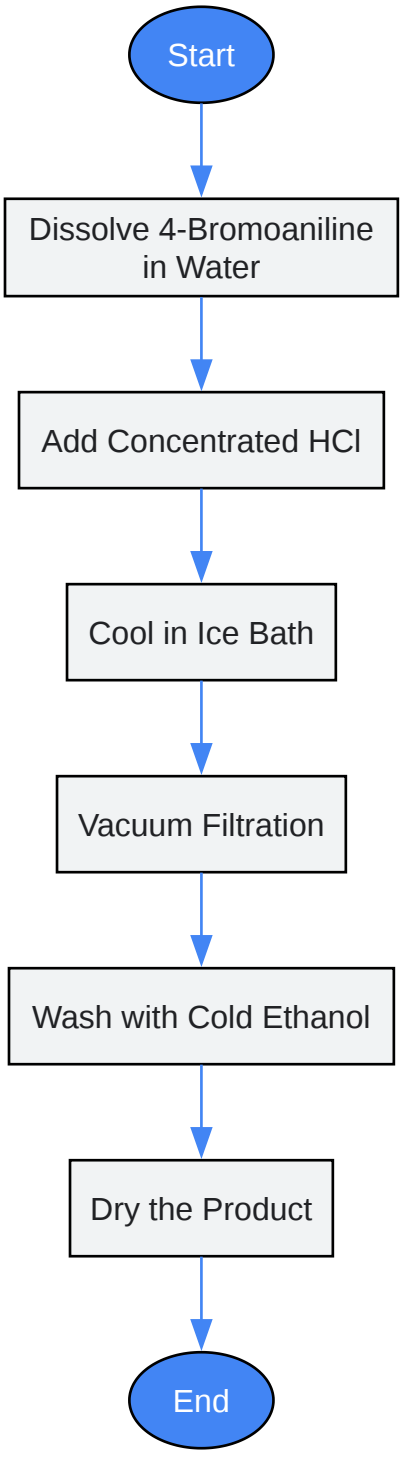
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Caption: Synthesis of **4-bromoanilinium chloride** from 4-bromoaniline.

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Experimental Workflow

The overall experimental procedure involves a series of sequential steps from combining the reactants to isolating the final product.



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Caption: Experimental workflow for the synthesis of **4-bromoanilinium chloride**.

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References

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